

Preparing D-Pentamannuronic acid stock solution

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Compound of Interest

Compound Name: *D-Pentamannuronic acid*

Cat. No.: *B15581457*

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Application Notes: D-Pentamannuronic Acid

Product Information

D-Pentamannuronic acid is an alginate oligosaccharide derived from marine brown algae and certain bacteria.^{[1][2][3]} It is a valuable compound for research in areas such as pain and vascular dementia.^{[1][2][3]}

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C30H42O31	[1]
Molecular Weight	898.64 g/mol	[1]
Appearance	White to off-white solid	[1]
Solubility	≥ 100 mg/mL in Water (H2O)	[1]

Storage and Stability

Proper storage is crucial to maintain the integrity of **D-Pentamannuronic acid**. The solid form should be stored at -20°C, protected from light.^[1] Once prepared, the stock solution has the following stability guidelines:

Storage Temperature	Shelf Life	Special Instructions
-80°C	6 months	Protect from light
-20°C	1 month	Protect from light

To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.^[1]

Experimental Protocols

Preparation of a 10 mM D-Pentamannuronic Acid Stock Solution

This protocol describes the preparation of a 10 mM stock solution in water.

Materials:

- **D-Pentamannuronic acid** (solid)
- Nuclease-free water (e.g., Milli-Q or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Sterile serological pipettes
- Vortex mixer
- 0.22 µm sterile syringe filter
- Sterile syringes

- Sterile, light-protecting microcentrifuge tubes for aliquoting

Procedure:

- Equilibration: Allow the vial of **D-Pentamannuronic acid** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare a sterile conical tube on an analytical balance. Carefully weigh the desired amount of **D-Pentamannuronic acid**. For example, to prepare 10 mL of a 10 mM solution, weigh 8.99 mg of the compound.
- Dissolution:
 - Using a sterile serological pipette, add a portion of the nuclease-free water to the conical tube containing the **D-Pentamannuronic acid**. For a 10 mL final volume, you might add 8 mL initially.
 - Vortex the tube until the solid is completely dissolved. The solution should be clear and colorless.
- Volume Adjustment: Add nuclease-free water to reach the final desired volume (e.g., 10 mL).
- Sterilization:
 - Draw the entire solution into a sterile syringe.
 - Attach a 0.22 µm sterile syringe filter to the syringe tip.
 - Dispense the solution through the filter into a new sterile conical tube. This step is critical for removing any potential microbial contamination, especially for cell-based assays.[\[1\]](#)
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into appropriate single-use volumes in sterile, light-protecting microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, and date of preparation.

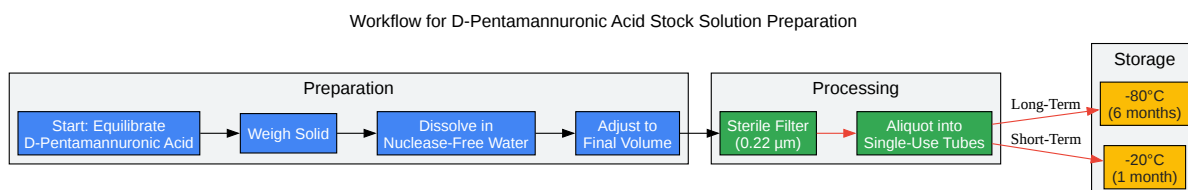
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1]

Stock Solution Concentration Calculations

The following table provides the required mass of **D-Pentamannuronic acid** to prepare stock solutions of common concentrations.

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.90 mg	4.50 mg	8.99 mg
5 mM	4.50 mg	22.47 mg	44.93 mg
10 mM	8.99 mg	44.93 mg	89.86 mg

Visualized Workflow



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Caption: Preparation and storage workflow for **D-Pentamannuronic acid**.

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References

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